

# An In-depth Technical Guide to the Safe Handling of 3-Nitrobenzophenone

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## Compound of Interest

Compound Name: 3-Nitrobenzophenone

Cat. No.: B1329437

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Nitrobenzophenone**, a compound utilized in various research and development applications. Adherence to the following protocols and precautions is crucial for ensuring a safe laboratory environment.

## Compound Identification and Properties

**3-Nitrobenzophenone** is a tan to light brown crystalline powder.<sup>[1]</sup> A summary of its key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>9</sub> NO <sub>3</sub> <sup>[2]</sup>
Molecular Weight	227.22 g/mol <sup>[1]</sup>
CAS Number	2243-80-3 <sup>[1]</sup>
Melting Point	92-94 °C <sup>[1]</sup>
Physical Description	Tan to light brown crystalline powder <sup>[1]</sup>
Synonyms	m-Nitrobenzophenone, (3-nitrophenyl)(phenyl)methanone <sup>[1]</sup>

## Hazard Identification and Classification

**3-Nitrobenzophenone** is classified as an irritant.<sup>[1]</sup> The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

Hazard Class	GHS Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation <sup>[2]</sup>
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation <sup>[2]</sup>
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation <sup>[2]</sup>

Signal Word: Warning<sup>[2]</sup>

Hazard Pictogram:<sup>[2]</sup>

- Irritant

## Safe Handling and Experimental Protocols

Due to its hazardous properties, strict adherence to safety protocols is mandatory when handling **3-Nitrobenzophenone**.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required to minimize exposure.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles meeting recognized standards (e.g., EU EN166, OSHA 29 CFR 1910.133) should be worn. A face shield is recommended when there is a risk of splashing or dust generation.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are suitable. Gloves must be inspected for integrity before each use and disposed of properly after handling.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned.
Respiratory Protection	Dust Mask or Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if there is a risk of inhaling dust.

## Engineering Controls

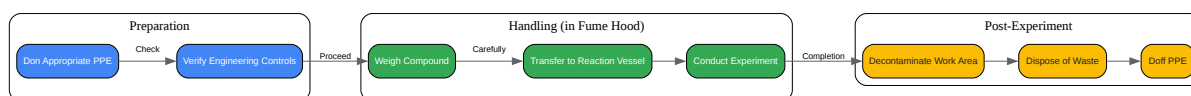
All handling of **3-Nitrobenzophenone** powder should occur within a certified chemical fume hood to minimize inhalation exposure. Ensure that an eyewash station and a safety shower are readily accessible.

## General Handling Protocol

A systematic approach is crucial when working with **3-Nitrobenzophenone**.

- Preparation: Before handling, ensure all necessary PPE is correctly worn and engineering controls are functioning properly.

- **Weighing and Transfer:** Conduct all weighing and transfer operations within a fume hood to contain any dust. Avoid the formation of dust during handling.
- **During Experimentation:** Keep all containers with **3-Nitrobenzophenone** clearly labeled. Avoid contact with skin and eyes. Do not eat, drink, or smoke in the laboratory.
- **Post-Experiment:** Wash hands thoroughly after handling. Clean the work area and any equipment used, collecting all residues for proper disposal. Remove and properly dispose of contaminated PPE.



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*Safe Handling Workflow for **3-Nitrobenzophenone**.*

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

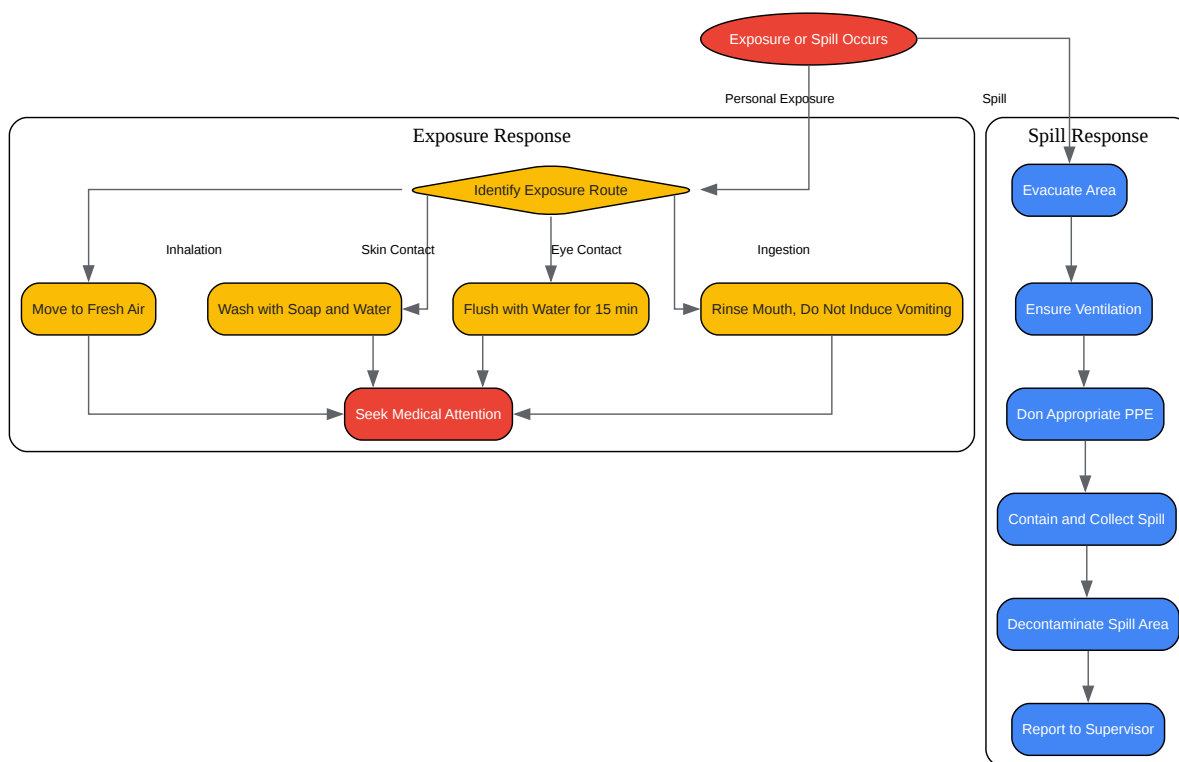
## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Spill Response

In the event of a spill, follow these procedures:

- **Evacuate:** Immediately evacuate the area of all non-essential personnel.
- **Ventilate:** Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.
- **Don PPE:** Put on the appropriate PPE, including respiratory protection.
- **Contain the Spill:** For a solid spill, carefully sweep up the material and place it into a labeled, sealed container for hazardous waste. Avoid actions that could generate dust.
- **Decontaminate:** Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials for disposal as hazardous waste.
- **Report:** Report the spill to the laboratory supervisor.



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*Emergency Response Flowchart for **3-Nitrobenzophenone**.*

## Storage and Disposal

Proper storage and disposal are essential for maintaining a safe laboratory environment.

## Storage

Store **3-Nitrobenzophenone** in a tightly closed container in a dry, cool, and well-ventilated place. Keep it away from incompatible materials such as strong oxidizing agents.

## Disposal

All waste containing **3-Nitrobenzophenone** must be treated as hazardous waste.[3]

- Waste Segregation: Do not mix **3-Nitrobenzophenone** waste with other chemical waste unless compatibility is confirmed.
- Containerization: Collect all solid waste, including contaminated PPE and cleaning materials, in a clearly labeled, sealed, and appropriate container for hazardous waste.
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the full chemical name, accumulation start date, and associated hazards.
- Final Disposal: Arrange for disposal through a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.[4] Empty containers should be triple-rinsed with a suitable solvent, with the rinsate collected as hazardous waste. The decontaminated container can then be disposed of as regular waste.[3]

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## References

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- 2. 3-Nitrobenzophenone | C13H9NO3 | CID 75243 - PubChem [pubchem.ncbi.nlm.nih.gov]
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